

6-Amino-1-benzyl-5-bromouracil CAS number and properties

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Compound of Interest

Compound Name: 6-Amino-1-benzyl-5-bromouracil

Cat. No.: B015026

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6-Amino-1-benzyl-5-bromouracil: A Technical Guide

CAS Number: 72816-87-6

Alternate Names: 6-Amino-5-bromo-1-(phenylmethyl)-2,4(1H,3H)-pyrimidinedione[1]

This technical guide provides a comprehensive overview of **6-Amino-1-benzyl-5-bromouracil**, including its chemical and physical properties, safety and handling information, and a discussion of its potential applications in research and drug development based on the activities of structurally related compounds. While specific biological data for this compound is limited in publicly available literature, this guide also presents generalized experimental protocols for the synthesis and biological evaluation of this class of molecules.

Physicochemical Properties

The known physical and chemical properties of **6-Amino-1-benzyl-5-bromouracil** are summarized in the table below.

Property	Value	Source
CAS Number	72816-87-6	[1] [2]
Molecular Formula	C ₁₁ H ₁₀ BrN ₃ O ₂	[1] [2]
Molecular Weight	296.12 g/mol	[1] [2]
Melting Point	220-222 °C	
Appearance	Solid	
Storage Temperature	-20°C	

Safety and Hazard Information

Safety data for **6-Amino-1-benzyl-5-bromouracil** is not extensively detailed. However, based on safety data sheets for structurally related aminouracil and brominated uracil compounds, the following precautions should be considered. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Hazard Category	Precautionary Statements
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled.
Skin Corrosion/Irritation	Causes skin irritation.
Eye Damage/Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.
Handling	Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/ eye protection/ face protection.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.
Disposal	Dispose of contents/container to an approved waste disposal plant.

Biological Activity and Potential Applications

While specific studies on the biological activity of **6-Amino-1-benzyl-5-bromouracil** are not readily available, the broader class of 5- and 6-aminouracil derivatives are recognized as important precursors in the synthesis of various heterocyclic compounds with therapeutic potential.[3][4][5] These derivatives have shown a range of biological activities, including anticancer, antibacterial, and antiviral properties.[3]

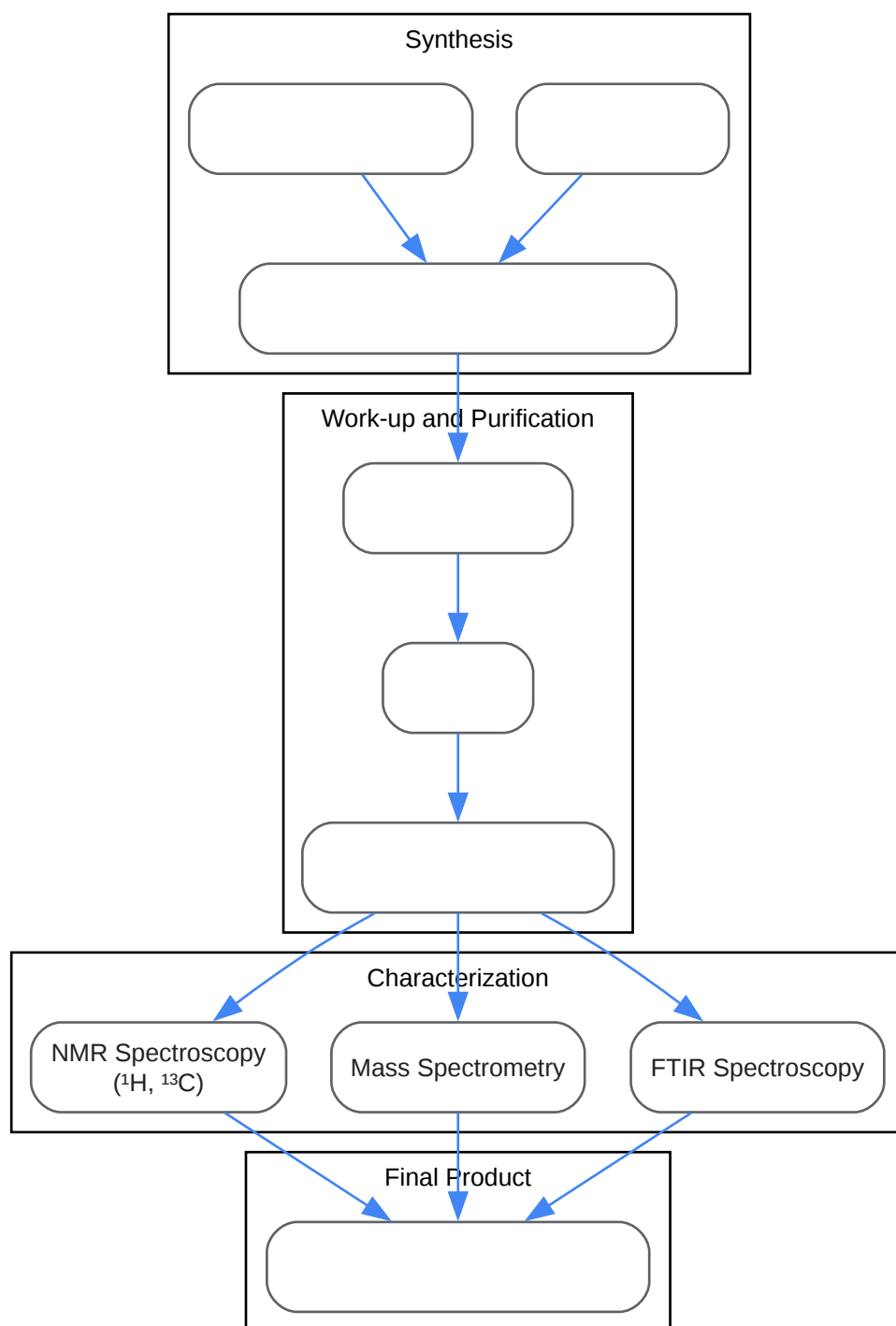
Research into novel pyrimidine-2,4(1H,3H)-dione derivatives has identified compounds with potent cytotoxicity against cancer cell lines.[6] For instance, certain 6-(4-aminopiperidin-1-yl)-substituted benzyl-3-methylpyrimidine-2,4(1H,3H)-dione derivatives have been shown to induce apoptosis and cause S-phase cell cycle arrest, acting as thymidylate synthase inhibitors.[6] Given its structural similarities, **6-Amino-1-benzyl-5-bromouracil** may serve as a valuable scaffold or intermediate for the development of novel therapeutic agents.

Experimental Protocols

Detailed experimental protocols for **6-Amino-1-benzyl-5-bromouracil** are not published. However, the following sections provide generalized methodologies for the synthesis and biological evaluation of similar uracil derivatives, based on established procedures for this class of compounds.

General Synthesis and Characterization Workflow

The synthesis of substituted uracil derivatives often involves the reaction of a starting uracil compound with an appropriate alkylating or arylating agent. The following diagram illustrates a general workflow for the synthesis and characterization of a compound like **6-Amino-1-benzyl-5-bromouracil**.

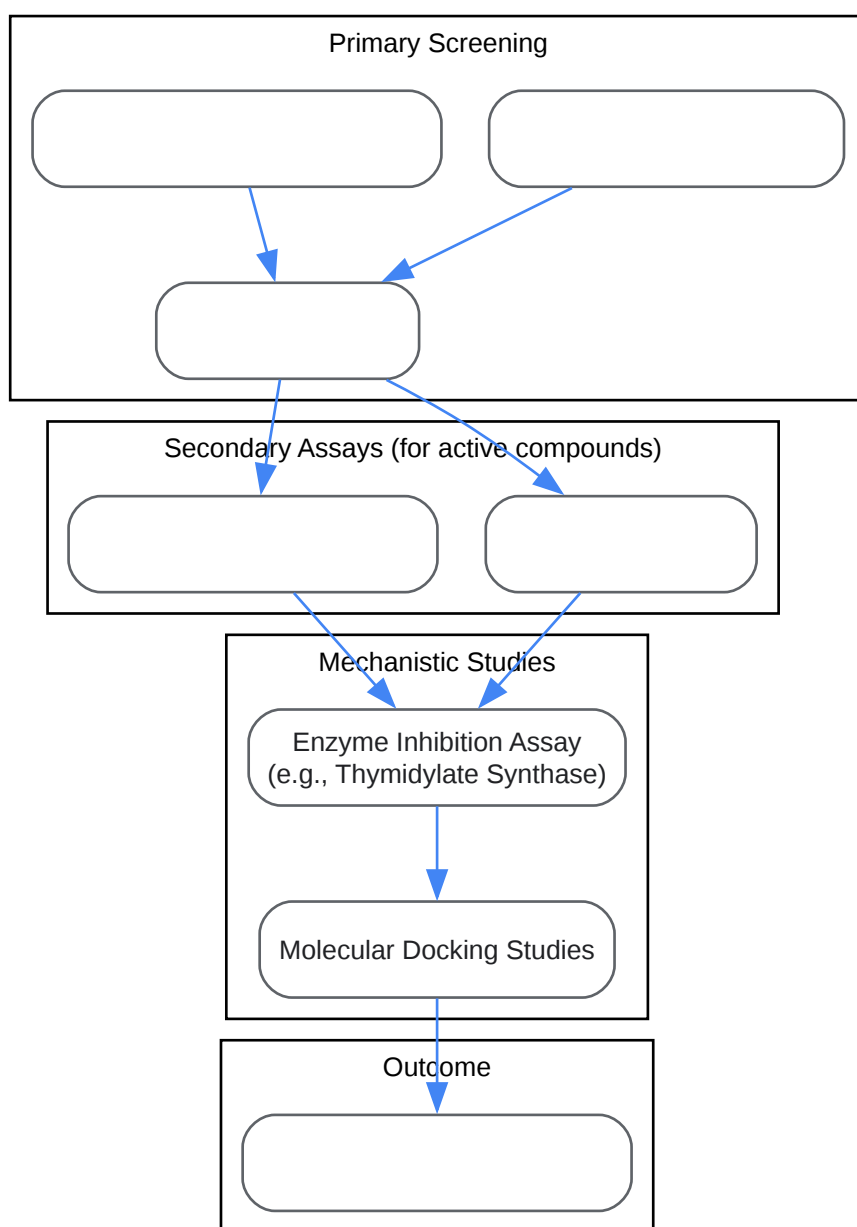


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Caption: General workflow for the synthesis and characterization of **6-Amino-1-benzyl-5-bromouracil**.

Hypothetical Biological Screening Workflow

Based on the activities of related compounds, a primary investigation into the biological potential of **6-Amino-1-benzyl-5-bromouracil** would likely involve screening for anticancer activity. The following diagram outlines a hypothetical workflow for such a study.



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Caption: Hypothetical workflow for the biological screening of **6-Amino-1-benzyl-5-bromouracil** for anticancer activity.

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